

# In-Depth Technical Guide: Solubility of Homosalate-d4 in Organic Solvents

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Compound of Interest		
Compound Name:	Homosalate-d4	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Homosalate-d4** in various organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding the solubility characteristics of this deuterated compound, which is crucial for a wide range of applications, including formulation development, analytical method development, and in vitro/in vivo studies.

# Core Data Presentation: Quantitative Solubility of Homosalate-d4 and Homosalate

The following table summarizes the available quantitative and qualitative solubility data for **Homosalate-d4** and its non-deuterated analog, Homosalate. Due to the limited availability of specific solubility data for the deuterated form, data for Homosalate is included as a reasonable proxy, given the structural similarity.



Compound	Solvent	Solubility	Remarks
Homosalate-d4	Dimethyl Sulfoxide (DMSO)	100 mg/mL[1]	Ultrasonic assistance may be needed. Hygroscopic nature of DMSO can affect solubility.[1]
Chloroform	1-10 mg/mL[2]	Sparingly soluble.[2]	
Methyl Acetate	1-10 mg/mL[2]	Sparingly soluble.[2] A 5 mg/mL solution is commercially available.[2]	
Homosalate	Ethanol	Miscible[3][4]	-
Paraffin Oil	Miscible[4]		-
Isopropyl Myristate	Miscible[4]	_	
Acetonitrile	1000 μg/mL (1 mg/mL)[5]	A solution of this concentration is commercially available.[5]	
Propylene Glycol	Immiscible[3]		<del>-</del>

# Experimental Protocols: Determining Solubility of Homosalate-d4

The following is a detailed methodology for determining the thermodynamic solubility of **Homosalate-d4** in an organic solvent using the widely accepted shake-flask method. This protocol is designed to provide a reliable and reproducible approach for generating accurate solubility data.

Objective: To determine the saturation solubility of **Homosalate-d4** in a selected organic solvent at a specified temperature.

Materials:



- Homosalate-d4 (of known purity)
- High-purity organic solvent (e.g., HPLC grade)
- Scintillation vials or other suitable glass containers with screw caps
- Orbital shaker or rotator placed in a temperature-controlled environment
- Analytical balance (accurate to at least 0.1 mg)
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography-Mass Spectrometry (GC-MS) system.
- · Volumetric flasks and pipettes

#### Procedure:

- Preparation of the Saturated Solution:
  - Add an excess amount of Homosalate-d4 to a pre-weighed scintillation vial. The excess is
    crucial to ensure that saturation is reached. A general guideline is to add an amount that is
    visibly in excess of what is expected to dissolve.
  - Record the exact weight of the added Homosalate-d4.
  - Add a known volume of the selected organic solvent to the vial.
  - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
  - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25°C or 37°C).
  - Agitate the samples for a sufficient period to ensure equilibrium is reached. A minimum of
     24 hours is recommended, with 48 to 72 hours being ideal to ensure complete



equilibration.

#### Phase Separation:

- After the equilibration period, allow the vials to stand undisturbed in the temperaturecontrolled environment for a sufficient time to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter (e.g., 0.22 μm PTFE) into a clean vial.
   This step is critical to remove any undissolved microparticles.

#### Quantification:

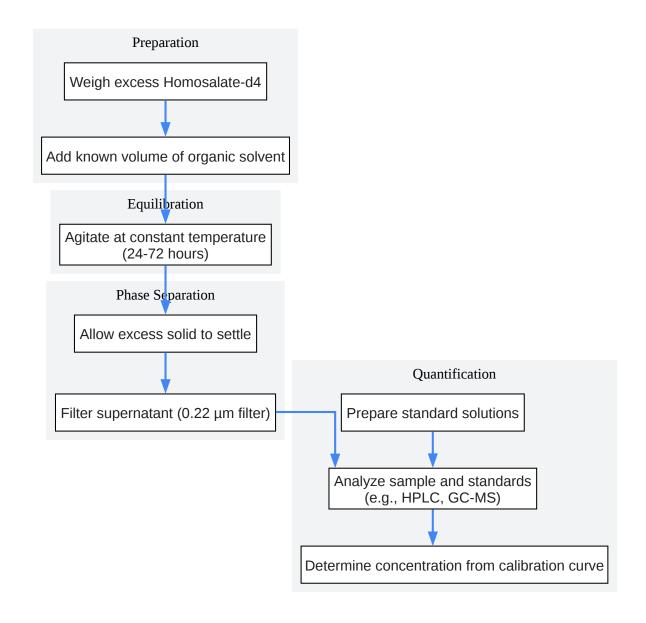
- Prepare a series of standard solutions of Homosalate-d4 of known concentrations in the same organic solvent.
- Analyze both the filtered sample and the standard solutions using a validated analytical method (e.g., HPLC-UV or GC-MS).
- Construct a calibration curve from the analytical response of the standard solutions.
- Determine the concentration of Homosalate-d4 in the filtered sample by interpolating its analytical response on the calibration curve.

#### Data Reporting:

- Express the solubility in appropriate units, such as mg/mL or mol/L.
- Report the temperature at which the solubility was determined.

### **Mandatory Visualizations**









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